

Application Notes and Protocols for Ikaite Formation in Artificial Sea Ice

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Compound of Interest

Compound Name: *Calcium carbonate hexahydrate*

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These application notes provide a comprehensive guide to understanding and replicating the formation of ikaite ($\text{CaCO}_3 \cdot 6\text{H}_2\text{O}$) in a controlled laboratory setting that mimics the conditions of sea ice. The protocols and data presented are synthesized from multiple experimental studies and are intended to serve as a foundational resource for investigations into ikaite crystallization, its role in biogeochemical cycles, and its potential applications.

Introduction to Ikaite in Sea Ice

Ikaite is a metastable, hydrated calcium carbonate mineral that precipitates in cold, aqueous environments.^{[1][2][3]} Its recent discovery in sea ice has significant implications for our understanding of carbon cycling in polar regions.^{[4][5]} The formation and dissolution of ikaite in sea ice can influence air-sea CO_2 exchange, making it a critical area of study in climate science.^{[5][6]} In artificial sea ice, the controlled environment allows for detailed investigation into the physicochemical processes that govern ikaite precipitation.^{[7][8]}

Factors Influencing Ikaite Formation

The precipitation of ikaite is a complex process governed by several key environmental parameters. Understanding these factors is crucial for successful and reproducible ikaite formation in artificial sea ice.

- Temperature: Ikaite formation is favored at low temperatures, typically near the freezing point of seawater and below.[1][6][7] Experiments have been successfully conducted at temperatures ranging from 0°C to -4°C.[7]
- Salinity: Salinity affects the ionic strength and the activities of Ca^{2+} and CO_3^{2-} ions in the brine. Ikaite can form over a wide range of salinities, from 0 to 105.[2][3][7] In artificial seawater (ASW), the time until precipitation begins (induction time) tends to increase with salinity.[2][3][7]
- pH: A higher pH promotes the formation of ikaite by increasing the concentration of carbonate ions (CO_3^{2-}), thus increasing the saturation state of the solution with respect to ikaite.[2][3][7] Experiments are typically conducted in a pH range of 8.5 to 10.0.[7]
- Phosphate Concentration: Phosphate can act as an inhibitor for the formation of more stable calcium carbonate polymorphs like calcite, thereby favoring the precipitation of ikaite.[1][8][9] However, studies have also shown that ikaite can form in the absence of phosphate in artificial seawater, suggesting that other ions may also play a role.[2][3][7]

Quantitative Data on Ikaite Formation

The following tables summarize quantitative data from various studies on ikaite formation in both experimental and natural sea ice.

Table 1: Experimental Conditions for Ikaite Precipitation

Parameter	Range Investigated	Medium	Observations	Reference
Temperature (°C)	0 to -4	Artificial Seawater (ASW), NaCl solution	Ikaite precipitated under all conditions in ASW. Temperature did not significantly impact the onset of precipitation.	[7]
Salinity	0 to 105	ASW, NaCl solution	In ASW, induction time increased with salinity. In NaCl, it first increased and then decreased.	[2][3][7]
pH	8.5 to 10.0	ASW, NaCl solution	Onset time for precipitation decreased nonlinearly with increasing pH.	[7]
Phosphate (μmol kg ⁻¹)	0 to 50	ASW, NaCl solution	Phosphate was not crucial for ikaite formation in ASW but was necessary in NaCl medium to prevent vaterite formation.	[2][3][7]

Table 2: Ikaite Concentrations in Experimental and Natural Sea Ice

Location/Experiment	Ice Type	Ikaite Concentration	Key Findings	Reference
Sea-ice Environmental Research Facility (SERF), Canada	Experimental Sea Ice	>2000 $\mu\text{mol kg}^{-1}$ (surface), 200–400 $\mu\text{mol kg}^{-1}$ (internal), <100 $\mu\text{mol kg}^{-1}$ (bottom)	Ikaite precipitation occurred at temperatures below -4°C and was highly dynamic, responding to changes in snow cover and temperature.	[6]
East Antarctic and Terre Adélie	Natural Sea Ice (Pack and Land-fast)	Up to 126 mg L ⁻¹ (melted sea ice)	Ikaite was found mostly in the top layer of sea ice.	[4]
Young First-Year Sea Ice	Natural Sea Ice	~100 $\mu\text{mol kg}^{-1}$	Higher abundance in young first-year sea ice compared to multi-year ice.	[5]
Multi-Year Sea Ice	Natural Sea Ice	3 $\mu\text{mol kg}^{-1}$	Lower concentrations compared to first-year ice.	[5]

Experimental Protocols

Protocol for Preparing Artificial Seawater (ASW)

This protocol is a general guideline for preparing ASW for ikaite formation experiments. The exact concentrations may be adjusted based on the specific experimental goals.

Materials:

- Deionized water
- NaCl, MgCl₂·6H₂O, Na₂SO₄, CaCl₂·2H₂O, KCl, NaHCO₃, KBr, H₃BO₃, SrCl₂·6H₂O, NaF
- Analytical balance
- Volumetric flasks
- Magnetic stirrer and stir bar

Procedure:

- Start with a known volume of deionized water in a large beaker on a magnetic stirrer.
- Dissolve the salts one at a time in the order listed above, ensuring each salt is fully dissolved before adding the next.
- For a standard ASW with a salinity of 35, the approximate concentrations are:
 - NaCl: ~24.5 g/L
 - MgCl₂·6H₂O: ~11.1 g/L
 - Na₂SO₄: ~4.1 g/L
 - CaCl₂·2H₂O: ~1.5 g/L
 - KCl: ~0.7 g/L
 - NaHCO₃: ~0.2 g/L
- Adjust the pH of the final solution to the desired experimental value (e.g., 8.5-10.0) using a calibrated pH meter and a suitable buffer or by careful addition of NaOH or HCl.
- Filter the solution through a 0.22 µm filter to remove any undissolved particles.
- Store the prepared ASW in a sealed container at a cool temperature to prevent evaporation and contamination.

Protocol for Growing Artificial Sea Ice and Precipitating Ikaite

This protocol describes a method for growing artificial sea ice in a controlled laboratory environment to study ikaite formation.

Materials:

- Prepared Artificial Seawater (ASW)
- A double-walled cooling tank or a cold room with a programmable freezer.
- Insulated container for the ASW.
- Temperature and salinity probes.
- pH meter.
- Microscope for crystal identification.
- Sampling equipment (e.g., corer, spatula).

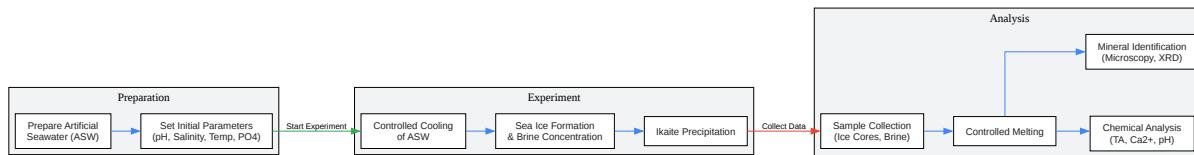
Procedure:

- Setup: Place the insulated container with the prepared ASW into the cooling tank or cold room.
- Instrumentation: Position the temperature and salinity probes within the ASW to monitor conditions throughout the experiment.
- Cooling: Initiate the cooling process. A controlled, slow cooling rate is often preferred to mimic natural sea ice growth. A typical cooling temperature is around -20°C to induce freezing of a 28 g kg⁻¹ saline solution.[10]
- Ice Formation: As the water cools and ice begins to form, the salinity of the remaining brine will increase. Monitor the temperature, salinity, and pH of the brine.

- Ikaite Precipitation: Ikaite is expected to precipitate from the brine as it becomes supersaturated with respect to calcium carbonate due to the concentration of ions and changes in brine chemistry during freezing.[8]
- Sampling: Once a sufficient amount of ice has formed, collect ice cores or brine samples.
- Analysis:
 - Melt the ice samples carefully at a low temperature (e.g., 2°C) to minimize ikaite dissolution.[5]
 - Immediately analyze the meltwater for total alkalinity, calcium concentration, and pH.
 - Examine the samples under a microscope to visually identify ikaite crystals. Ikaite crystals are typically needle-like or prismatic.
 - Confirm the mineral phase using techniques such as X-ray diffraction (XRD) or Raman spectroscopy.

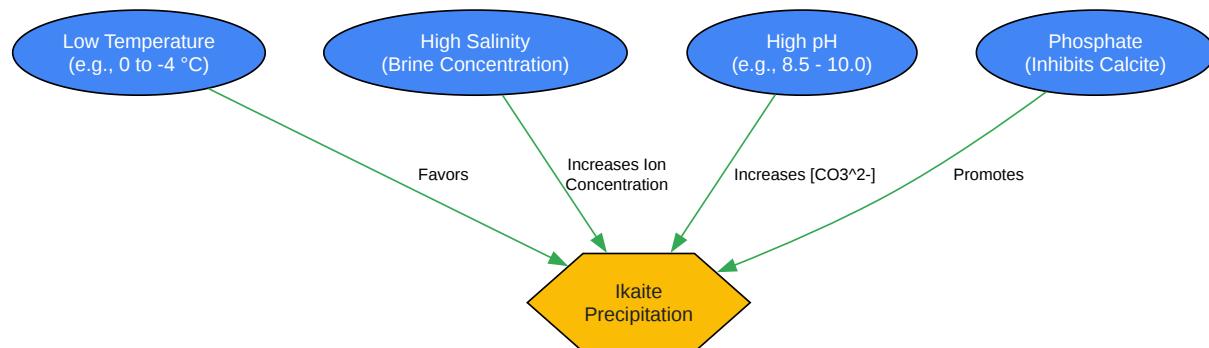
Visualizing Experimental Workflows and Pathways

The following diagrams, generated using the DOT language, illustrate key processes in the study of ikaite formation.



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Caption: Experimental workflow for the formation and analysis of ikaite in artificial sea ice.



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Caption: Key physicochemical factors influencing the precipitation of ikaite in sea ice brine.

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- To cite this document: BenchChem. [Application Notes and Protocols for Ikaite Formation in Artificial Sea Ice]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093592#exploring-ikaite-formation-in-artificial-sea-ice>]

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